Technical Guide: 2,6-Dibromo-5-chloronicotinic Acid[1]

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Compound of Interest

Compound Name:	*2,6-Dibromo-5-chloronicotinic acid*
CAS No.:	*55304-86-4*
Cat. No.:	*B1600974*

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Part 1: Executive Summary & Chemical Identity[1]

2,6-Dibromo-5-chloronicotinic acid (CAS 55304-86-4) is a highly functionalized pyridine derivative serving as a critical scaffold in the synthesis of pharmaceuticals and agrochemicals.[1] Characterized by its dense halogenation pattern, this compound offers three distinct electrophilic sites (C2-Br, C6-Br, C5-Cl) and a nucleophilic/electrophilic handle at the C3-carboxyl group.[1] This unique substitution pattern makes it an invaluable "molecular lego" block for constructing complex heterocyclic systems, particularly in the development of kinase inhibitors and antiviral agents where metabolic stability and lipophilicity are paramount.

Chemical Identity Table[1][2]

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Property	Specification
CAS Number	55304-86-4
IUPAC Name	2,6-Dibromo-5-chloropyridine-3-carboxylic acid
Synonyms	5-Chloro-2,6-dibromonicotinic acid; 2,6-Dibromo-5-chloro-3-pyridinecarboxylic acid
Molecular Formula	$C_6H_2Br_2ClNO_2$
Molecular Weight	315.35 g/mol
Appearance	White to off-white crystalline powder
Melting Point	154–158 °C (Decomposes)
Solubility	Soluble in DMSO, Methanol, DMF; Sparingly soluble in water
pKa (Calc)	~2.5 (Carboxylic acid proton)
SMILES	OC(=O)C1=C(Cl)C(Br)=NC(Br)=C1

Part 2: Synthesis & Manufacturing Protocols

The synthesis of **2,6-dibromo-5-chloronicotinic acid** requires precise regiochemical control to ensure the halogens are placed correctly relative to the carboxylic acid.[1] The most robust laboratory and pilot-scale method involves the dehydroxy-bromination of a 2,6-dihydroxy precursor using phosphorus oxybromide ($POBr_3$).[1] This method avoids the regioselectivity issues common in direct electrophilic halogenation of pyridine rings.

Primary Synthesis Route: The Dehydroxy-Bromination Protocol[1]

This protocol utilizes 5-chloro-2,6-dihydroxynicotinic acid (often available as the ethyl ester or synthesized via condensation of ethyl cyanoacetate and chloromalonate derivatives) as the starting material.[1]

Reagents & Materials:

- Precursor: 5-Chloro-2,6-dihydroxynicotinic acid (1.0 eq)[1]
- Brominating Agent: Phosphorus oxybromide ($POBr_3$) (3.5 eq)[1]
- Catalyst: N,N-Dimethylformamide (DMF) (0.1 eq)[1]
- Solvent: Anhydrous Toluene or 1,2-Dichloroethane (DCE)[1]
- Quench: Crushed ice/water[1]

Step-by-Step Methodology:

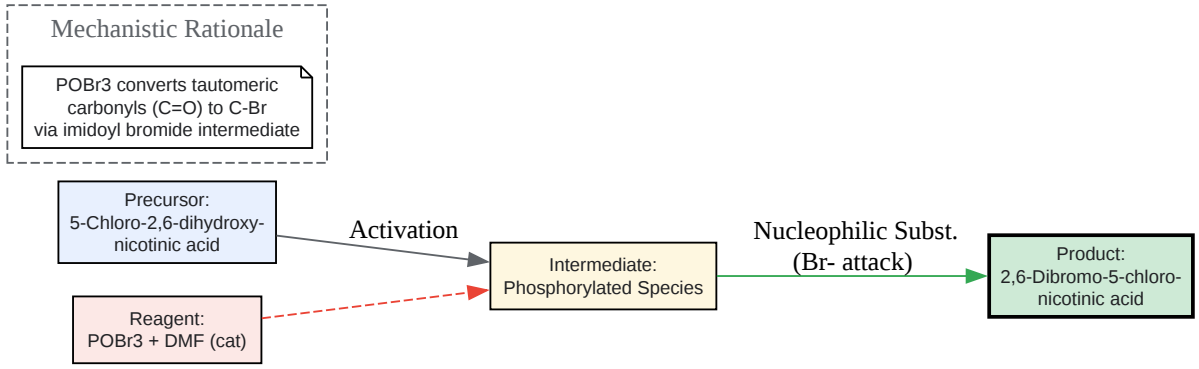
- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, a reflux condenser (vented to a caustic scrubber for HBr/$POBr_3$ fumes), and an internal thermometer. Purge with nitrogen.
- Charging: Charge the flask with 5-chloro-2,6-dihydroxynicotinic acid and anhydrous toluene (10 mL/g of substrate).
- Reagent Addition: Add $POBr_3$ in portions to the stirred slurry. Caution: Exothermic reaction.[1]
- Catalysis: Add DMF dropwise.[1] This forms the Vilsmeier-Haack-like active species that facilitates the substitution of the tautomeric carbonyl oxygens with bromine.[1]
- Reaction: Heat the mixture to 100–110°C for 4–6 hours. Monitor by HPLC or TLC (mobile phase: 5% MeOH in DCM). The reaction is complete when the starting material spot disappears.
- Quench (Critical): Cool the reaction mixture to <10°C. Slowly pour the reaction mass onto crushed ice with vigorous stirring. Note: Hydrolysis of excess $POBr_3$ is violent.
- Isolation:
  - Adjust pH to ~2–3 using 1N HCl if necessary to ensure the acid form is protonated.
  - Extract the aqueous phase with Ethyl Acetate (3x).

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- Wash combined organics with brine, dry over Na_2SO_4, and concentrate under reduced pressure.

- Purification: Recrystallize the crude solid from Ethanol/Water (9:1) to yield the target product.

Synthesis Logic Diagram



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Caption: Conversion of the dihydroxy-pyridine core to the dibromo-derivative using phosphorus oxybromide.

Part 3: Applications in Drug Discovery[1]

The **2,6-dibromo-5-chloronicotinic acid** scaffold is a "privileged structure" in medicinal chemistry due to its ability to undergo selective orthogonal functionalization.[1]

Regioselective Functionalization (The "SNAr Ladder")

The reactivity of the halogens follows a predictable hierarchy, allowing sequential substitution:

- Position 6-Br: Most reactive towards Nucleophilic Aromatic Substitution (SNAr) due to the para-position relative to the electron-withdrawing carboxylic acid.[1]

- Position 2-Br: Second most reactive; sterically hindered by the C3-COOH but activated by the ring nitrogen.[1]

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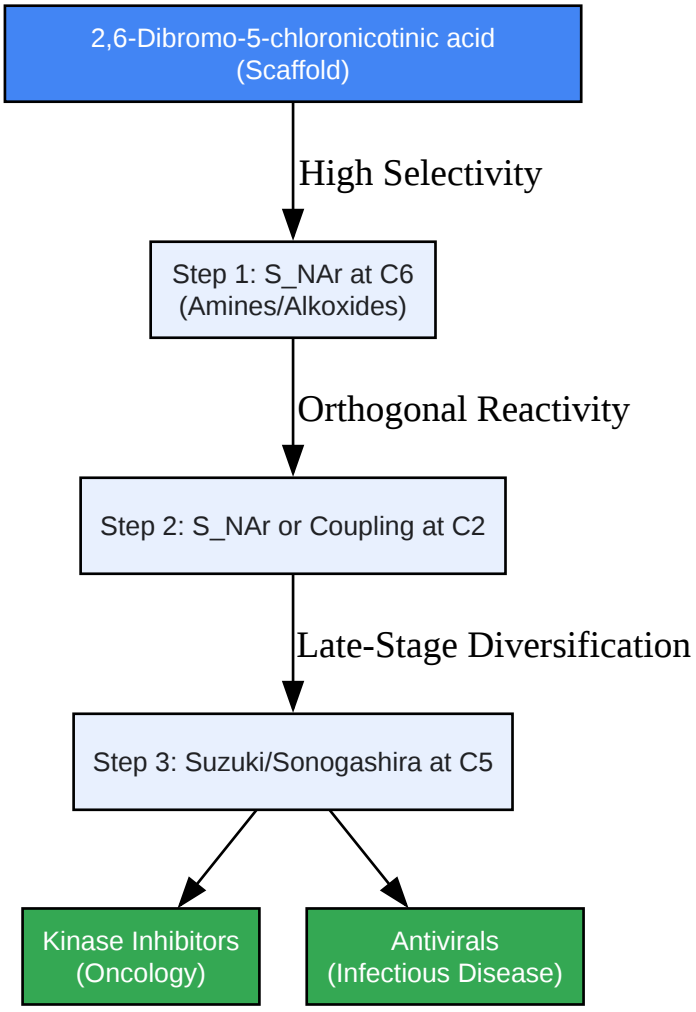
- Position 5-Cl: Least reactive; typically requires metal-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig) to displace.[1]

Therapeutic Areas

- Kinase Inhibitors: The pyridine core mimics the adenine ring of ATP, allowing it to bind into the hinge region of kinases. The halogens provide hydrophobic contacts within the binding pocket.
- Antivirals: Halogenated pyridines are frequent intermediates in the synthesis of non-nucleoside reverse transcriptase inhibitors (NNRTIs).
- Agrochemicals: Used as a precursor for herbicides that target specific plant enzymes (e.g., acetolactate synthase).

Application Workflow Diagram

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Caption: Sequential functionalization strategy for generating diverse pharmaceutical libraries.

Part 4: Analytical Validation & Safety

Quality Control Parameters

To ensure the integrity of the material for research use, the following specifications must be met:

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Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/Water + 0.1% TFA)	≥ 97.0% (Area %)
Identity	^{1}H-NMR (DMSO-d_6)	Consistent with structure (Acid proton broad singlet >13 ppm)
Halogen Content	Elemental Analysis / Mass Spec	Matches theoretical ratio (Br_2:Cl_1)
Water Content	Karl Fischer	≤ 0.5%

Safety & Handling (GHS Classification)

- Signal Word: DANGER
- Hazard Statements:
  - H314: Causes severe skin burns and eye damage (Acid chloride precursors are worse, but the acid is corrosive).
  - H302: Harmful if swallowed.[1]
  - H317: May cause an allergic skin reaction.[1]
- PPE: Nitrile gloves (double gloving recommended), chemical splash goggles, and lab coat. Handle only in a fume hood.

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logic).

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Sources

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